

Quantifying Mitochondrial Hypochlorous Acid with Mito-Rh-S: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Hypochlorous acid (HClO), a potent reactive oxygen species (ROS), is increasingly recognized for its significant role in various physiological and pathological processes within the mitochondria.[1][2][3] Dysregulation of mitochondrial HClO levels has been implicated in conditions such as ferroptosis, a form of iron-dependent programmed cell death.[1][4] Accurate quantification of mitochondrial HClO is therefore crucial for understanding its cellular functions and for the development of novel therapeutics targeting mitochondria-related diseases.

Mito-Rh-S is a ratiometric, near-infrared (NIR) fluorescent probe specifically designed for the real-time detection and quantification of HCIO within the mitochondria. Its rapid response time, large Stokes shift, and high signal-to-noise ratio make it an ideal tool for researchers in cell biology and drug discovery. These application notes provide detailed protocols for the use of **Mito-Rh-S** to quantify mitochondrial HCIO in living cells.

Product Information



Property	Specification
Product Name	Mito-Rh-S
Target	Mitochondrial Hypochlorous Acid (HClO)
Fluorescence Type	Ratiometric, Near-Infrared (NIR)
Response Time	~2 seconds
Emission Shift	~115 nm
Excitation Wavelength	~510 nm (ratiometric imaging may require a second excitation wavelength)
Emission Wavelength	~580 nm and a second emission peak for ratiometric analysis

Quantitative Data

Table 1: Performance Characteristics of Mito-Rh-S

Parameter	Value	Reference
Detection Limit	Nanomolar (nM) range	
Linear Range	Typically 0-20 μM of HClO	-
Fluorescence Enhancement	Up to 150-fold upon reaction with HCIO	_
Optimal pH Range	3.0 - 10.0	-

Table 2: Selectivity of Mito-Rh-S

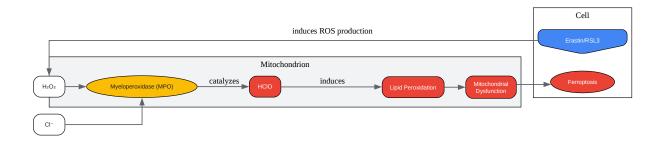
Mito-Rh-S exhibits high selectivity for HCIO over other reactive oxygen and nitrogen species.



Interfering Species	Relative Fluorescence Response
Hydrogen peroxide (H ₂ O ₂)	Minimal
Superoxide (O ₂ ⁻)	Minimal
Nitric oxide (NO)	Minimal
Peroxynitrite (ONOO ⁻)	Minimal
Hydroxyl radical (•OH)	Minimal

Signaling Pathway and Experimental Workflow Mitochondrial HCIO Production and Role in Ferroptosis

Hypochlorous acid is primarily generated in mitochondria through the enzymatic activity of myeloperoxidase (MPO), which catalyzes the reaction between hydrogen peroxide (H₂O₂) and chloride ions (Cl⁻). Elevated levels of mitochondrial HClO can lead to oxidative stress, lipid peroxidation, and ultimately trigger ferroptosis.



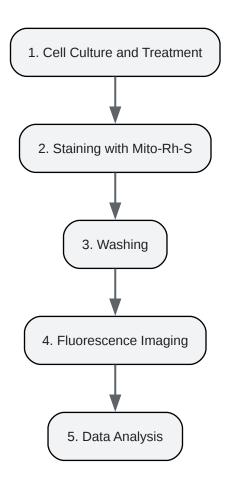
Click to download full resolution via product page

Caption: Mitochondrial HCIO production pathway leading to ferroptosis.



Experimental Workflow for Quantifying Mitochondrial HCIO

The following diagram outlines the general workflow for using **Mito-Rh-S** to quantify mitochondrial HClO in living cells.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

 1. Super-Resolution Imaging of Mitochondrial HCIO during Cell Ferroptosis Using a Near-Infrared Fluorescent Probe - PubMed [pubmed.ncbi.nlm.nih.gov]



- 2. Mitochondria-targeting turn-on fluorescent probe for HClO detection and imaging in living cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A HCIO-specific near-infrared fluorescent probe for determination of Myeloperoxidase activity and imaging mitochondrial HCIO in living cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Quantifying Mitochondrial Hypochlorous Acid with Mito-Rh-S: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12386534#quantifying-mitochondrial-hclo-with-mitorh-s]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com